

Technical Support Center: MP-010 Calibration

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Compound of Interest

Compound Name: MP-010
Cat. No.: B15609608

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This technical support center provides troubleshooting guidance and frequently asked questions for calibrating sensors and pumps on the **MP-010** system.

Frequently Asked Questions (FAQs)

Q1: What are the first steps I should take before starting a calibration?

A1: Before initiating any calibration protocol, ensure all tubing is correctly installed, connections are secure, and the system is free of any visible leaks. It is crucial to verify that the correct calibration standards or reagents are being used and that they have not expired. A thorough visual inspection can prevent many common calibration failures.

Q2: How often should the sensors and pumps be calibrated?

A2: For optimal performance and data accuracy, we recommend a daily single-point calibration check. A full multi-point calibration is advised on a weekly basis, or whenever a new batch of reagents is introduced. If the system has been idle for an extended period or if you observe any inconsistencies in your data, a full calibration should be performed immediately.

Q3: What could cause a "Calibration Failed" error message?

A3: A "Calibration Failed" error can stem from several sources. The most common culprits include:

- Air bubbles in the fluidic lines: Ensure all lines are properly primed and free of air.
- Incorrect calibration standards: Double-check that you are using the correct standards and that they are prepared according to the protocol.
- Sensor or pump malfunction: If the error persists after checking for air bubbles and correct standards, there may be an issue with the hardware.
- Clogged tubing or fluidic paths: Inspect for any blockages that might be impeding flow.

Troubleshooting Guides

Issue: Inaccurate Sensor Readings Post-Calibration

This guide will help you troubleshoot and resolve issues related to inaccurate sensor readings after a calibration has been performed.

Troubleshooting Workflow

A workflow diagram for troubleshooting inaccurate sensor readings.

Detailed Steps:

- Check for Air Bubbles: Visually inspect all fluidic lines for any signs of air bubbles. If bubbles are present, perform a system purge.
- Verify Calibration Standards: Ensure that the calibration standards are the correct concentration, have been stored properly, and are not expired. If in doubt, prepare a fresh set of standards.
- Inspect Sensor: Carefully remove and inspect the sensor for any signs of damage, fouling, or residue. Clean the sensor according to the procedures outlined in the user manual. If the sensor appears damaged, it may need to be replaced.

- **Re-run Calibration:** After performing the above checks and any necessary corrective actions, re-run the full calibration protocol.
- **Contact Support:** If the issue persists after following these steps, please contact our technical support team for further assistance.

Issue: Pump Fails to Prime or Deliver Fluid

This guide addresses situations where the pump is not functioning as expected, failing to prime, or not delivering the specified volume of fluid.

Troubleshooting Logic

A logical diagram for troubleshooting pump priming and fluid delivery issues.

Detailed Steps:

- **Check Tubing Connections:** Ensure all tubing is securely connected to the pump and reservoirs. Loose connections can introduce air and prevent proper priming.
- **Inspect for Kinks or Blockages:** Examine the entire length of the tubing for any kinks, sharp bends, or visible blockages that could restrict flow.
- **Verify Fluid Levels:** Confirm that there is an adequate volume of fluid in the reservoirs. The pump cannot prime if it is drawing air.
- **Run Manual Prime Cycle:** Initiate a manual priming cycle from the system's software interface. Observe the fluidic lines to see if fluid is being drawn into the pump.
- **Check for Leaks:** If priming is unsuccessful, carefully inspect all fittings and connections for any signs of fluid leakage.
- **Listen to the Pump Motor:** During the manual prime cycle, listen for the sound of the pump motor running. If you do not hear the motor, there may be an electrical or mechanical issue with the pump itself.
- **Contact Support:** If you are unable to resolve the issue after following these steps, please contact our technical support team.

Quantitative Data Summary

For precise calibration, refer to the target values and acceptable ranges provided in the table below. These values are critical for ensuring the accuracy of your experimental results.

Parameter	Target Value	Acceptable Range
Sensor Baseline	1.00 AU	0.95 - 1.05 AU
Pump Flow Rate	100 μ L/min	98 - 102 μ L/min
Calibration Standard 1	0.50	0.48 - 0.52
Calibration Standard 2	2.00	1.95 - 2.05

Experimental Protocols

Standard Sensor Calibration Protocol

Objective: To perform a multi-point calibration of the optical sensor.

Methodology:

- **Prepare Calibration Standards:** Prepare a blank solution and at least two calibration standards of known concentrations according to the assay protocol.
- **System Purge:** Initiate a full system purge with the blank solution to ensure all lines are free of contaminants and air bubbles.
- **Blank Measurement:** Flow the blank solution through the system and record the baseline sensor reading.
- **Standard 1 Measurement:** Introduce the first calibration standard into the system. Allow the reading to stabilize and then record the value.
- **Wash Step:** Flush the system thoroughly with the blank solution.
- **Standard 2 Measurement:** Introduce the second calibration standard and record the stabilized reading.

- **Data Analysis:** Using the system's software, plot the known concentrations against the measured sensor readings to generate a calibration curve. The software will automatically calculate the slope and intercept.

Pump Flow Rate Calibration Protocol

Objective: To verify and, if necessary, adjust the pump flow rate.

Methodology:

- **Setup:** Place a calibrated analytical balance next to the **MP-010**. Fill a reservoir with deionized water.
- **Initial Weighing:** Place a collection vial on the balance and tare the weight.
- **Timed Dispense:** Program the pump to dispense a set volume of water (e.g., 1000 μL) into the collection vial.
- **Final Weighing:** Record the final weight of the dispensed water.
- **Calculate Flow Rate:** Convert the weight of the water to volume (assuming a density of 1 g/mL). The actual dispensed volume should be within $\pm 2\%$ of the target volume.
- **Adjustment:** If the dispensed volume is outside the acceptable range, use the pump calibration function in the software to adjust the pump's step count.
- **Verification:** Repeat the timed dispense and weighing process to confirm that the adjusted flow rate is within the specified tolerance.
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